

CAS number and chemical properties of gadolinium acetylacetonate.

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Compound of Interest

Compound Name: **Gadolinium acetylacetonate**

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An In-depth Technical Guide to Gadolinium Acetylacetonate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **gadolinium acetylacetonate**, a coordination compound with significant potential in various scientific and biomedical fields. This document details its chemical properties, experimental protocols for its synthesis and characterization, and discusses its current and potential applications, with a focus on areas relevant to drug development. Safety and toxicological aspects are also addressed to provide a complete profile of this compound.

Chemical and Physical Properties

Gadolinium acetylacetonate is a coordination complex involving the gadolinium(III) ion and acetylacetonate ligands. It primarily exists in a hydrated form, which is more stable and commonly used in research and development. The anhydrous form is also known but is considered less stable.^[1] A summary of its key properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **Gadolinium Acetylacetonate**

Property	Value
IUPAC Name	Tris(acetylacetonato)gadolinium(III)
Synonyms	Gd(acac) ₃ , 2,4-Pentanedione gadolinium(III) derivative
CAS Number	14284-87-8 (anhydrous) [1] , 47313-82-6 (dihydrate) [1] , 64438-54-6 (hydrate) [2]
Molecular Formula	C ₁₅ H ₂₁ GdO ₆ (anhydrous) [1] , C ₁₅ H ₂₁ GdO ₆ · xH ₂ O (hydrate) [2]
Molecular Weight	454.57 g/mol (anhydrous basis) [2]
Appearance	Off-white to faint beige powder [3]
Melting Point	143 °C (decomposes) [2]
Solubility	Soluble in organic solvents. [4]
Purity	Commercially available up to 99.9% trace metals basis. [2]

Experimental Protocols

This section provides detailed methodologies for the synthesis, purification, and characterization of **gadolinium acetylacetonate**.

This protocol is adapted from general methods for the synthesis of metal acetylacetonate complexes.[\[5\]](#)[\[6\]](#)

Materials:

- Gadolinium(III) chloride hexahydrate (GdCl₃·6H₂O)
- Acetylacetone (2,4-pentanedione)
- Ammonia solution (5 M)
- Deionized water

- Ethanol

Procedure:

- In a 250 mL beaker, dissolve 10 mmol of gadolinium(III) chloride hexahydrate in 50 mL of deionized water with gentle stirring.
- In a separate beaker, add 30 mmol of acetylacetone to 50 mL of ethanol and stir until a homogeneous solution is formed.
- Slowly add the ethanolic acetylacetone solution to the aqueous gadolinium chloride solution while stirring continuously.
- To the resulting mixture, add 5 M ammonia solution dropwise until the pH of the solution reaches approximately 7. A precipitate will begin to form.
- Continue stirring the mixture at room temperature for one hour to ensure complete precipitation.
- Collect the precipitate by vacuum filtration using a Büchner funnel.
- Wash the product with several small portions of cold deionized water to remove any unreacted salts.
- Dry the product in a desiccator under vacuum to obtain the final **gadolinium acetylacetonate** hydrate powder.

For obtaining high-purity crystals suitable for certain applications, recrystallization can be performed.[\[7\]](#)

Materials:

- Crude **gadolinium acetylacetonate** hydrate
- Methanol (or another suitable solvent in which the compound is soluble when hot and less soluble when cold)
- Petroleum ether (or another suitable anti-solvent)

Procedure:

- Dissolve the crude **gadolinium acetylacetonate** hydrate in a minimum amount of hot methanol.
- Filter the hot solution to remove any insoluble impurities.
- Allow the filtrate to cool slowly to room temperature.
- If crystals do not form readily, slowly add petroleum ether dropwise until the solution becomes slightly turbid.
- Allow the solution to stand undisturbed to facilitate crystal growth.
- Collect the purified crystals by filtration and dry them under vacuum.

2.3.1. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the synthesized complex.

Methodology:

- A small amount of the dried **gadolinium acetylacetonate** powder is mixed with potassium bromide (KBr) and pressed into a pellet.
- The FTIR spectrum is recorded in the range of 4000-400 cm^{-1} .
- Characteristic peaks for the acetylacetonate ligand are expected, including C=O and C=C stretching vibrations around 1602 cm^{-1} and 1523 cm^{-1} , respectively. A broad band around 3300 cm^{-1} indicates the presence of water of hydration. A peak around 536 cm^{-1} can be attributed to the Gd-O stretching vibration.[4]

2.3.2. Thermogravimetric Analysis (TGA)

TGA is employed to determine the thermal stability and the number of water molecules in the hydrated complex.

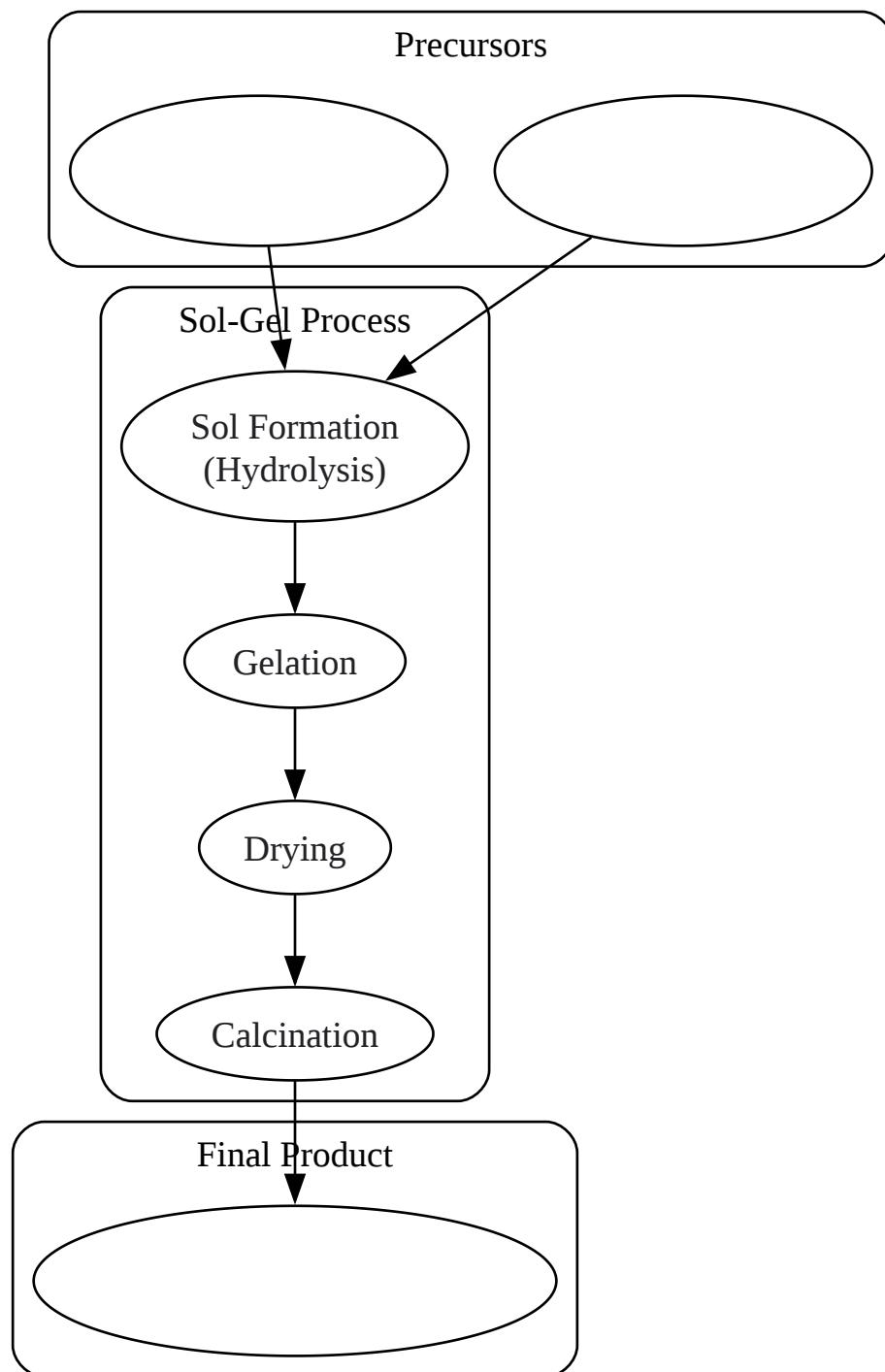
Methodology:

- A sample of the **gadolinium acetylacetonate** hydrate is placed in a TGA instrument.
- The sample is heated from room temperature to approximately 800°C at a constant heating rate (e.g., 20 °C/min) under a controlled atmosphere (e.g., air or nitrogen).[4][8]
- Weight loss below 150°C typically corresponds to the loss of water molecules.[4][8] The subsequent decomposition steps relate to the degradation of the acetylacetonate ligands.

Applications in Research and Drug Development

Gadolinium acetylacetonate serves as a versatile precursor and catalyst in various applications, including those relevant to the pharmaceutical and biomedical sectors.

A primary application of **gadolinium acetylacetonate** is its use as a precursor in the sol-gel synthesis of gadolinia-doped ceria (GDC) nanoparticles.[1][9] These nanoparticles have potential applications in catalysis and as solid oxide fuel cell materials. In the context of drug development, gadolinium-containing nanoparticles are being explored as contrast agents for magnetic resonance imaging (MRI) and as platforms for drug delivery.[10][11]



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Caption: Workflow for the synthesis of gadolinia-doped ceria nanoparticles.

While **gadolinium acetylacetonate** itself is not a clinically approved MRI contrast agent, it can be a starting material for the synthesis of more complex gadolinium-based contrast agents

(GBCAs). The paramagnetic properties of the Gd(III) ion are essential for enhancing the contrast in MRI images.^[10] Research is ongoing to develop GBCAs with improved safety profiles and targeting capabilities, often by incorporating the gadolinium complex into larger molecules or nanoparticles.^{[10][11][12][13]}

Lanthanide complexes, including those of gadolinium, are known to catalyze various organic reactions. **Gadolinium acetylacetonate** has been investigated for its catalytic activity, for instance, in hydroboration reactions.^[1] This catalytic potential could be harnessed in the synthesis of complex pharmaceutical intermediates.

Safety and Toxicology

The safety of gadolinium-containing compounds is a critical consideration, particularly for biomedical applications.

Table 2: GHS Hazard Information for **Gadolinium Acetylacetonate**

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Respiratory Tract	H335: May cause respiratory irritation

Source: Sigma-Aldrich Safety Data Sheet^[2]

The primary toxicological concern with gadolinium compounds is the potential for the release of free Gd(III) ions, which are toxic.^[13] The toxicity of GBCAs is generally related to their stability; less stable complexes are more likely to release free gadolinium. While specific toxicological studies on **gadolinium acetylacetonate** are limited, general precautions for handling gadolinium compounds should be followed. These include using appropriate personal protective equipment (gloves, safety glasses) and working in a well-ventilated area.

Biocompatibility studies on other gadolinium complexes have shown varied effects on cell viability and hemostasis, highlighting the need for thorough toxicological evaluation of any new gadolinium-based compound intended for biomedical use.^{[14][15]}

Conclusion

Gadolinium acetylacetone is a valuable compound with a range of applications in materials science and catalysis, and it holds potential as a precursor in the development of advanced biomedical materials, including novel MRI contrast agents and drug delivery systems. A thorough understanding of its chemical properties, synthesis, and safety profile, as outlined in this guide, is essential for its effective and safe utilization in research and development. Further studies are warranted to fully explore its biocompatibility and potential in specific drug development applications.

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